

A Comparative Guide to the Thermochemical Properties of Actinide Tetrafluorides

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Compound of Interest

Compound Name: Thorium tetrafluoride

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This guide provides a comparative analysis of key thermochemical data for a series of actinide tetrafluorides (AnF_4). The information presented is essential for understanding the stability and reactivity of these compounds, which is critical in fields ranging from nuclear fuel cycle chemistry to the development of radiopharmaceuticals. This document summarizes experimentally determined enthalpies of formation and lattice energies, details the experimental protocols used for these measurements, and illustrates the relationships between these thermochemical quantities.

Quantitative Data Summary

The following table summarizes the standard enthalpy of formation (ΔH_f°) and calculated lattice energies (UL) for selected actinide tetrafluorides. These values are crucial for predicting the energetic feasibility of chemical reactions involving these compounds.

Compound	Actinide	Standard Enthalpy of Formation (ΔH_f°) (kJ/mol)	Lattice Energy (UL) (kJ/mol, calculated)
ThF ₄	Thorium	-2049.3	8450
UF ₄	Uranium	-1910.4	8638
NpF ₄	Neptunium	-1837	8782
PuF ₄	Plutonium	-1824	8910
AmF ₄	Americium	-1657	9035
CmF ₄	Curium	-1640	9158

Note: The standard enthalpies of formation are experimentally determined values, primarily from fluorine bomb calorimetry and solution calorimetry. The lattice energies are calculated based on the Born-Haber cycle, incorporating the experimental enthalpy of formation and other thermodynamic data.

Experimental Protocols

The determination of thermochemical data for actinide tetrafluorides requires specialized techniques due to the radioactive and reactive nature of these materials. The primary experimental methods employed are fluorine bomb calorimetry and solution calorimetry.

Fluorine Bomb Calorimetry

Fluorine bomb calorimetry is a powerful technique for the direct determination of the enthalpy of formation of fluorides. The high reactivity of fluorine gas ensures complete reaction with the actinide metal.

Methodology:

- Sample Preparation:** A precisely weighed sample of the pure actinide metal is placed in a sample holder, typically made of a resistant material like nickel or monel, within a high-pressure reaction vessel known as a "bomb."

- **Bomb Assembly:** The bomb is sealed and evacuated to remove any atmospheric gases. It is then charged with a known excess of high-purity fluorine gas.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in a well-insulated calorimeter. The temperature of the water is monitored with a high-precision thermometer.
- **Ignition and Data Acquisition:** The reaction is initiated by passing an electrical current through a fuse wire in contact with the sample. The temperature of the calorimeter is recorded before, during, and after the reaction to determine the temperature change (ΔT).
- **Calibration:** The energy equivalent of the calorimeter is determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid, under identical conditions.
- **Data Analysis:** The heat released by the reaction is calculated from the temperature change and the energy equivalent of the calorimeter. After correcting for the heat of combustion of the fuse wire and other side reactions, the standard enthalpy of formation of the actinide tetrafluoride is determined.

Solution Calorimetry

Solution calorimetry provides an alternative method for determining the enthalpy of formation, particularly when direct fluorination is not feasible. This method involves measuring the heat of solution of the actinide tetrafluoride and the corresponding actinide metal in a suitable solvent.

Methodology:

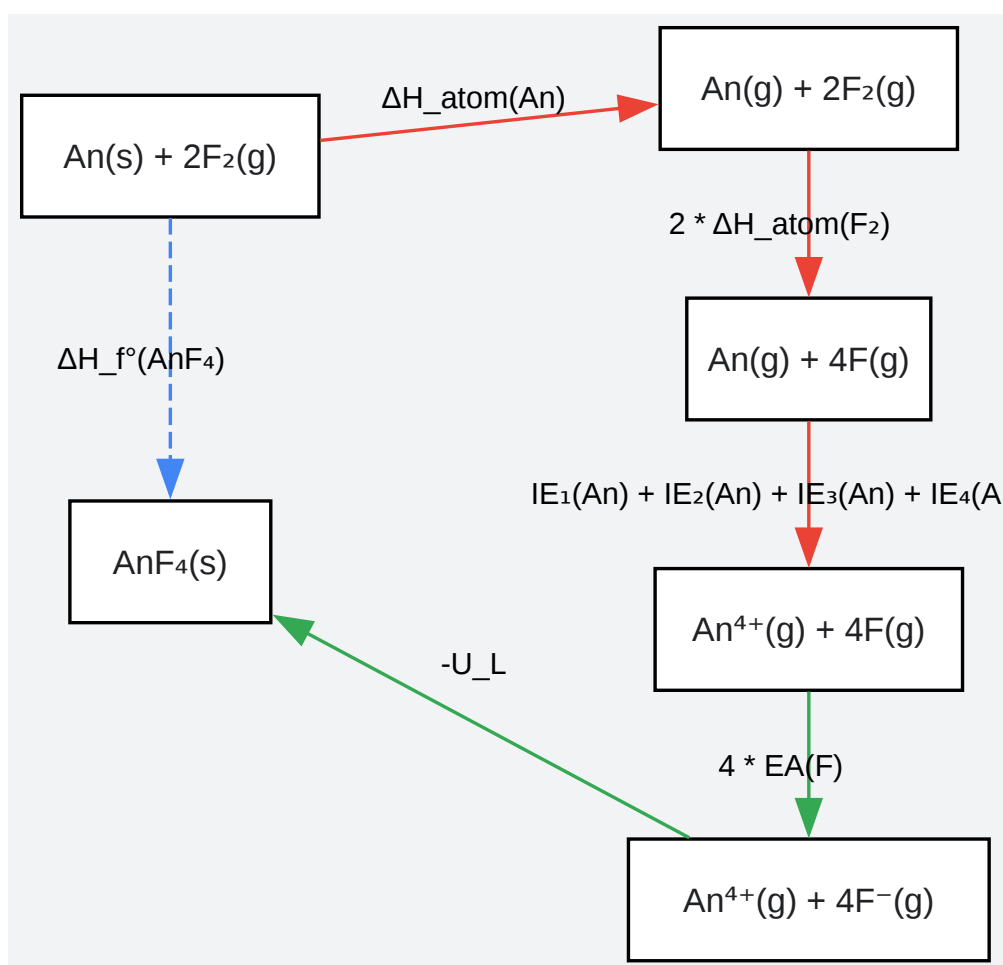
- **Calorimeter Preparation:** A solution calorimeter, often of the isoperibol or isothermal type, is prepared with a specific volume of a suitable solvent, such as an acidic aqueous solution (e.g., 1 M HCl). The temperature of the calorimeter is allowed to stabilize.
- **Sample Encapsulation:** A precisely weighed sample of the actinide tetrafluoride is sealed in a thin-walled glass ampoule.
- **Measurement of Heat of Solution:** The ampoule is submerged in the solvent within the calorimeter. Once thermal equilibrium is reached, the ampoule is broken, and the heat

change accompanying the dissolution of the salt is measured by monitoring the temperature change of the solution.

- **Measurement of Heat of Reaction of the Metal:** In a separate experiment, the heat of reaction of the pure actinide metal in the same solvent is measured.
- **Hess's Law Calculation:** By applying Hess's Law and using the known enthalpy of formation of the solvent and other relevant species, the standard enthalpy of formation of the actinide tetrafluoride can be calculated from the measured heats of solution.

Logical Relationships and Visualization

The relationship between the standard enthalpy of formation, lattice energy, and other key thermochemical quantities is best described by the Born-Haber cycle. This thermodynamic cycle allows for the calculation of lattice energy, a value that cannot be measured directly.



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Caption: Born-Haber cycle for the formation of an actinide tetrafluoride (AnF_4).

This diagram illustrates the energetic steps involved in forming an ionic solid from its constituent elements in their standard states. The standard enthalpy of formation (ΔH_f°) is the overall enthalpy change for this process. The cycle shows that ΔH_f° is the sum of the enthalpies of atomization of the actinide (An) and fluorine (F_2), the ionization energies (IE) of the actinide, the electron affinity (EA) of fluorine, and the negative of the lattice energy (UL).

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